

Preparation of AZD6370 Stock Solutions: An Application Note

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Compound of Interest

Compound Name: AZD6370

Cat. No.: B1666226

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Abstract

This application note provides a detailed protocol for the preparation of stock solutions of **AZD6370**, a glucokinase activator. It includes information on the solubility of **AZD6370** in various common laboratory solvents, recommendations for storage, and a step-by-step guide to preparing a 10 mM stock solution in dimethyl sulfoxide (DMSO). Adherence to these guidelines will help ensure the accurate and reproducible use of **AZD6370** in research and development applications.

Introduction

AZD6370 is a potent and selective glucokinase activator that has been investigated for its potential in the treatment of type 2 diabetes. Accurate preparation of stock solutions is critical for obtaining reliable and reproducible results in preclinical studies. This document outlines the necessary procedures for the proper handling, dissolution, and storage of **AZD6370**.

Physicochemical Properties and Solubility

A summary of the key physicochemical properties of **AZD6370** is provided in the table below.

Property	Value	Source
Molecular Weight	445.49 g/mol	[1]
Appearance	Solid	[1]

The solubility of **AZD6370** in common laboratory solvents is a critical factor in the preparation of stock solutions. The following table summarizes the available solubility data.

Solvent	Solubility	Source
DMSO (Dimethyl Sulfoxide)	10 mM	[1]
Ethanol	Information not available	
PBS (Phosphate-Buffered Saline)	Information not available	

Note: While specific quantitative solubility data for ethanol and PBS is not readily available, it is generally recommended to first dissolve compounds like **AZD6370** in an organic solvent such as DMSO before making further dilutions in aqueous buffers to avoid precipitation.

Experimental Protocol: Preparation of a 10 mM **AZD6370** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **AZD6370** in DMSO.

Materials:

- **AZD6370** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or vials
- Vortex mixer

- Pipettes and sterile pipette tips

Procedure:

- **Equilibration:** Allow the vial of **AZD6370** powder and the DMSO to equilibrate to room temperature before use to prevent condensation.
- **Weighing:** Tare a clean, dry microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **AZD6370** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.45 mg of **AZD6370** (Molecular Weight = 445.49 g/mol).
Calculation: $(10 \text{ mmol/L}) * (1 \text{ L} / 1000 \text{ mL}) * (1 \text{ mL}) * (445.49 \text{ g/mol}) * (1000 \text{ mg/g}) = 4.45 \text{ mg}$
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **AZD6370** powder. For a 10 mM solution with 4.45 mg of **AZD6370**, add 1 mL of DMSO.
- **Mixing:** Cap the tube securely and vortex the solution until the **AZD6370** powder is completely dissolved. Gentle warming in a water bath (37°C) may be used to aid dissolution if necessary.
- **Visual Inspection:** Visually inspect the solution to ensure it is clear and free of any particulate matter.

Storage and Stability

Proper storage of **AZD6370**, both in solid form and in solution, is essential to maintain its integrity and activity.

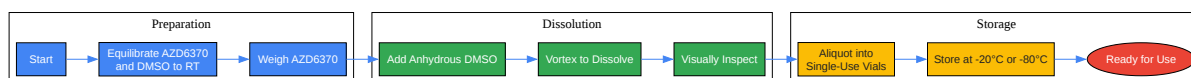
Form	Storage Temperature	Duration	Source
Solid Powder	-20°C	12 Months	[1]
4°C	6 Months	[1]	
In Solvent (DMSO)	-80°C	6 Months	[1]
-20°C	6 Months	[1]	

Recommendations:

- For long-term storage, it is recommended to store the solid powder at -20°C.
- Once dissolved in DMSO, the stock solution should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

Visualization of Experimental Workflow

The following diagram illustrates the workflow for the preparation of an **AZD6370** stock solution.



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References

- 1. toku-e.com [toku-e.com]
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